

Personal protective equipment for handling Quinoline;sulfate

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Compound of Interest

Compound Name: Quinoline;sulfate

Cat. No.: B11825766

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Essential Safety and Handling Guide for Quinoline Sulfate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of Quinoline sulfate in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant laboratory practices.

Physical and Chemical Properties

Quinoline sulfate is a white to grayish-white or light brown crystalline powder that is sensitive to light.^[1] It is slightly soluble in water and behaves as an acid in aqueous solutions.^[1]

Property	Value
Molecular Formula	C ₉ H ₉ NO ₄ S
Molecular Weight	227.24 g/mol ^[2]
Appearance	White to grayish-white or light brown crystalline powder. ^[1]
Solubility in Water	Slightly soluble. ^[1]
pH	Solutions have a pH of less than 7.0. ^[1]

Personal Protective Equipment (PPE)

To ensure the safety of personnel, the following personal protective equipment must be worn when handling Quinoline sulfate:

PPE Category	Specific Requirements
Eye Protection	Wear appropriate protective eyeglasses or chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Hand Protection	Wear appropriate protective gloves to prevent skin exposure.
Skin and Body	Wear appropriate protective clothing to prevent skin exposure. If Tyvek-type disposable protective clothing is not worn, wear disposable Tyvek-type sleeves taped to your gloves. [1]
Respiratory	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator.

Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of Quinoline sulfate and ensuring a safe laboratory environment.

Handling:

- Wash hands thoroughly after handling.
- Use with adequate ventilation to keep airborne concentrations low.
- Minimize dust generation and accumulation.

- Avoid contact with skin and eyes.
- Keep the container tightly closed when not in use.
- Do not ingest or inhale.
- Wash clothing before reuse.

Storage:

- Store in a tightly closed container.
- Protect this material from exposure to light.
- Store in a refrigerator.^[1]
- Store in a cool, dry area away from incompatible substances.
- Facilities storing or utilizing this material should be equipped with an eyewash facility and a safety shower.

Emergency Procedures

Immediate and appropriate responses to emergencies can significantly mitigate risks.

First Aid:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.
- **Skin Contact:** Get medical aid. Immediately flood affected skin with water while removing and isolating all contaminated clothing.^[1] Gently wash all affected skin areas thoroughly with soap and water.^[1]
- **Ingestion:** Call a poison control center. If swallowed, do not induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Get medical aid.

- Inhalation: Get medical aid immediately. Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. If breathing has ceased, apply artificial respiration.

Spill Response: In the event of a small spill:

- Dampen the solid spill material with water.[\[1\]](#)
- Transfer the dampened material to a suitable container.[\[1\]](#)
- Use absorbent paper dampened with water to pick up any remaining material.[\[1\]](#)
- Seal your contaminated clothing and the absorbent paper in a vapor-tight plastic bag for eventual disposal.[\[1\]](#)
- Wash all contaminated surfaces with a soap and water solution.[\[1\]](#)
- Do not reenter the contaminated area until the Safety Officer or other responsible person has verified that the area has been properly cleaned.[\[1\]](#)

Disposal Plan

All waste materials containing Quinoline sulfate must be handled as hazardous waste.

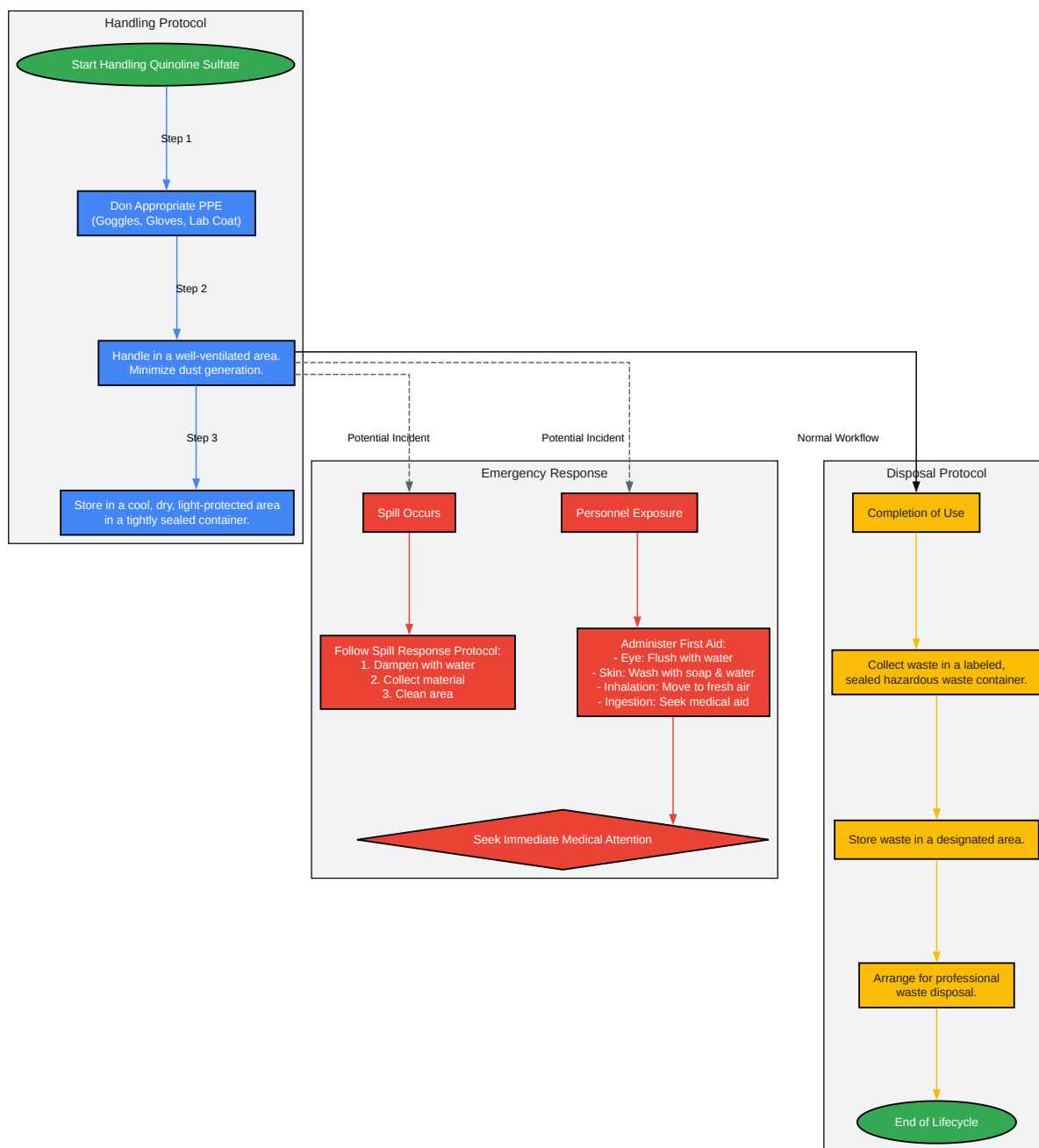
Waste Collection:

- Collect waste in a suitable, closed, and properly labeled container.
- Store waste containers in a designated and secure area.

Disposal Procedure:

- Contact a licensed professional waste disposal service to arrange for the disposal of this material.
- Dispose of empty containers as unused product.
- Do not dispose of Quinoline sulfate down the drain or in the regular trash.

Workflow for Handling and Disposal of Quinoline Sulfate



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References

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